

Solubility Profile of 2-Hydroxy-4-methylbenzophenone: A Technical Guide

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Compound of Interest

Compound Name: 2-Hydroxy-4-methylbenzophenone

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This technical guide provides an in-depth overview of the solubility of **2-Hydroxy-4-methylbenzophenone** in common organic solvents. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document focuses on providing qualitative solubility information and detailed experimental protocols for determining solubility. Additionally, a general workflow for the synthesis of this compound is presented.

Introduction to 2-Hydroxy-4-methylbenzophenone

2-Hydroxy-4-methylbenzophenone is an organic compound that belongs to the benzophenone family, which are widely used as UV stabilizers in plastics, coatings, and cosmetic formulations. The solubility of this compound is a critical parameter for its application in various formulations, affecting its efficacy and stability. Understanding its behavior in different organic solvents is essential for researchers and professionals in materials science and drug development.

Solubility of 2-Hydroxy-4-methylbenzophenone and Related Compounds

While specific quantitative solubility data for **2-Hydroxy-4-methylbenzophenone** is not readily available in published literature, qualitative solubility information for the compound and its close analogs has been reported. This information is summarized in the table below.

Compound Name	Solvent	Solubility Description
2-Hydroxy-4-methylbenzophenone	Methanol	Soluble[1]
2,4-Dihydroxybenzophenone (analog)	Alcohol, Ether, Glacial Acetic Acid	Easily Soluble[2]
Cold Benzene	Scarcely Soluble	
Ethanol, Methanol, Methyl Ethyl Ketone, Ethyl Acetate	Soluble	
Acetone	Soluble	
Water	Practically Insoluble	
2-Hydroxy-4-methoxybenzophenone (analog)	Most Organic Solvents	Easily Soluble
Chloroform (heated)	Slightly Soluble[3]	
Methanol (heated)	Slightly Soluble[3]	
Water	Insoluble	

Experimental Protocol: Determination of Solubility via Gravimetric Method

The following is a detailed methodology for determining the solubility of **2-Hydroxy-4-methylbenzophenone** in a given organic solvent using the gravimetric method. This protocol is adapted from established methods for determining the solubility of benzophenone and other organic compounds.[4][5]

Objective: To quantitatively determine the solubility of **2-Hydroxy-4-methylbenzophenone** in a selected organic solvent at a specific temperature.

Materials:

- **2-Hydroxy-4-methylbenzophenone** (high purity)

- Selected organic solvent (e.g., methanol, ethanol, acetone)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic water bath or incubator
- Vials with screw caps
- Volumetric flasks
- Pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dish or pre-weighed beaker
- Oven

Procedure:

- Preparation of Saturated Solution: a. Add an excess amount of **2-Hydroxy-4-methylbenzophenone** to a vial containing a known volume of the selected organic solvent. b. Tightly cap the vial to prevent solvent evaporation. c. Place the vial in a thermostatic water bath or incubator set to the desired temperature. d. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid is necessary to confirm saturation.
- Sample Withdrawal and Filtration: a. Allow the vial to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle. b. Carefully withdraw a known volume (e.g., 5 or 10 mL) of the supernatant using a pre-heated or temperature-equilibrated pipette to avoid precipitation. c. Immediately filter the withdrawn sample using a syringe filter that is compatible with the solvent to remove any undissolved microcrystals.
- Gravimetric Analysis: a. Transfer the filtered, clear solution to a pre-weighed evaporating dish or beaker. b. Record the exact weight of the dish with the solution. c. Place the dish in an oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 50-60°C). A vacuum oven can be used for more sensitive compounds or to expedite

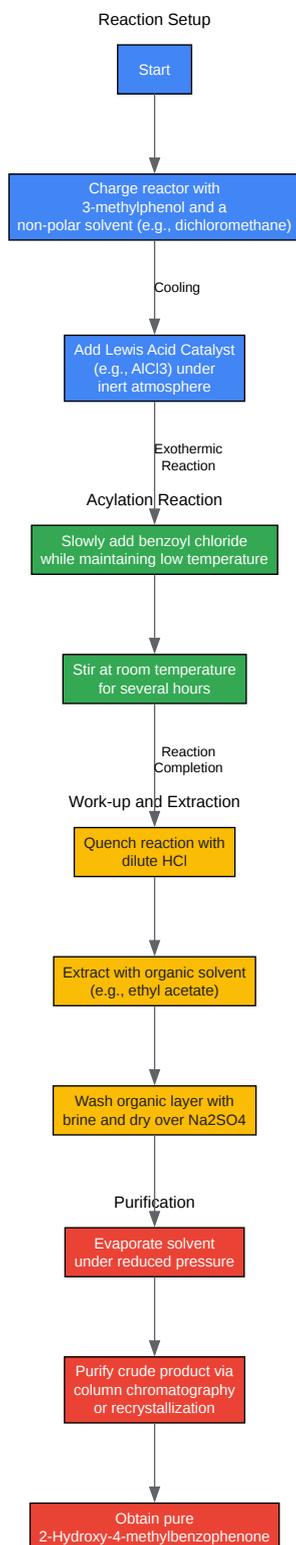
drying. d. Once the solvent has completely evaporated, cool the dish in a desiccator to room temperature. e. Weigh the dish containing the dry solute. f. Repeat the drying and weighing steps until a constant weight is achieved.

- Calculation of Solubility: a. Calculate the mass of the solute by subtracting the weight of the empty dish from the final constant weight of the dish with the dried solute. b. The solubility can then be expressed in various units, such as grams per 100 mL (g/100mL) or moles per liter (mol/L).

Experimental Workflow: Synthesis of 2-Hydroxy-4-methylbenzophenone

The following diagram illustrates a general workflow for the synthesis of **2-Hydroxy-4-methylbenzophenone**, adapted from synthetic procedures for related benzophenone derivatives.^{[2][3][6]} This typically involves a Friedel-Crafts acylation reaction.

General Synthesis Workflow for 2-Hydroxy-4-methylbenzophenone



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Caption: General Synthesis Workflow for **2-Hydroxy-4-methylbenzophenone**.

Conclusion

This technical guide has provided a summary of the available qualitative solubility information for **2-Hydroxy-4-methylbenzophenone** and its analogs. In the absence of precise quantitative data, a detailed experimental protocol for determining solubility using the gravimetric method has been presented to enable researchers to generate this critical data in-house. Furthermore, a general synthesis workflow has been outlined. This information serves as a valuable resource for scientists and professionals working with **2-Hydroxy-4-methylbenzophenone**, facilitating its effective use in various applications.

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